# Technical Whitepaper: Bromoethane-2-13C – Structural Integrity and Stability Profiles

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Bromoethane-2-13C* |
| *CAS No.:* | *117890-45-6* |
| *Cat. No.:* | *B047612* |

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## Executive Summary

**Bromoethane-2-13C** (

) is a stable isotopologue of ethyl bromide where the methyl carbon (C2) is enriched with Carbon-13 (>99 atom %).[1][2] It serves as a critical alkylating agent in organic synthesis for introducing site-specific isotopic labels and as a probe in NMR spectroscopy to resolve complex carbon backbones. While chemically robust under inert conditions, the compound exhibits specific vulnerabilities to hydrolysis and photolytic dehalogenation that can compromise isotopic integrity. This guide outlines the physicochemical properties, synthesis pathways, and rigorous storage protocols required to maintain high-grade purity.

## Chemical Structure & Isotopic Signature

### Structural Configuration

The molecule consists of a two-carbon chain where the terminal methyl group carries the

label. This position is chemically distinct from the methylene carbon attached to the bromine leaving group.

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- Formula:
- Molecular Weight: 109.96 g/mol (vs. 108.97 g/mol for unlabeled)[3]
- IUPAC Name: 1-Bromo(

  )ethane

## Spectroscopic Identification (NMR & MS)

The presence of the

nucleus at the C2 position drastically alters the spectroscopic footprint compared to the unlabeled standard.

Table 1: Comparative Spectroscopic Data

| Property | Unlabeled Bromoethane | Bromoethane-2-13C | Diagnostic Feature |
|---|---|---|---|
| Mass Spectrometry | Molecular ion (<br>) at m/z 108/110 (1:1 ratio due to<br>) | at m/z 109/111 | +1 Da mass shift confirms<br>incorporation. |
| NMR | Weak signals at ~19 ppm (CH3) and ~28 ppm (CH2) | Intense Singlet at ~19 ppm | Signal enhancement >100x at C2 position. |
| NMR (Methyl) | Triplet (<br>1.68 ppm) due to<br>coupling | Doublet of Triplets | Large<br>coupling (~127 Hz) splits the methyl signal. |

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*Analyst Note: In proton NMR, the large one-bond coupling constant (*

) is the definitive purity check. If the methyl signal appears as a simple triplet, the material has degraded or is unlabeled.

## Synthesis & Manufacturing Quality

The synthesis of **Bromoethane-2-13C** typically follows a nucleophilic substitution pathway (S

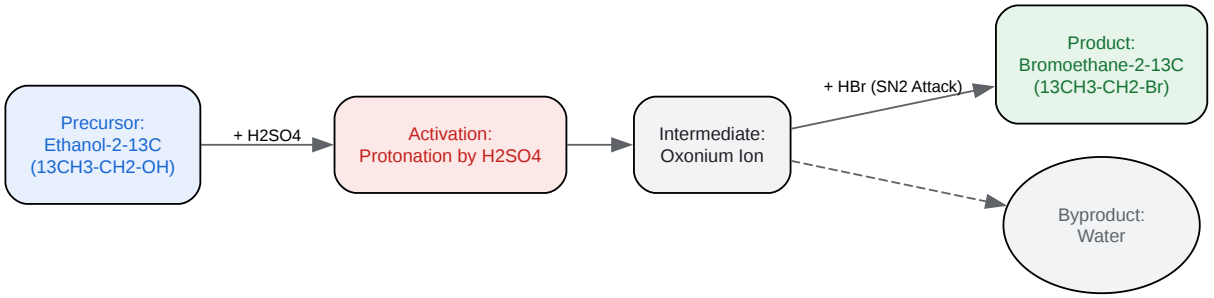
2) using Ethanol-2-13C as the precursor. This method is preferred over free-radical bromination of ethane to ensure regiospecificity of the label.

## Synthesis Workflow

The reaction utilizes hydrobromic acid (HBr) in the presence of sulfuric acid (

) to protonate the alcohol, creating a good leaving group (

), followed by bromide attack.[4]




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Figure 1: Acid-catalyzed nucleophilic substitution pathway for the synthesis of **Bromoethane-2-13C**.

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# Stability Profile & Degradation Mechanisms

**Bromoethane-2-13C** is moderately stable but susceptible to three primary degradation pathways. Understanding these is vital for preventing "label loss" or chemical decomposition.

## Hydrolysis (S 2)

In the presence of moisture, the bromide is displaced by water or hydroxide ions, reverting the compound to Ethanol-2-13C. This reaction is slow at neutral pH but accelerates rapidly under basic conditions.

- Impact: Loss of alkylating potential; contamination with alcohol.

## Elimination (E2)

Exposure to strong bases or elevated temperatures causes dehydrohalogenation, producing Ethene-13C (volatile gas) and HBr.

- Impact: Complete loss of material as gas; pressure buildup in storage vessels.

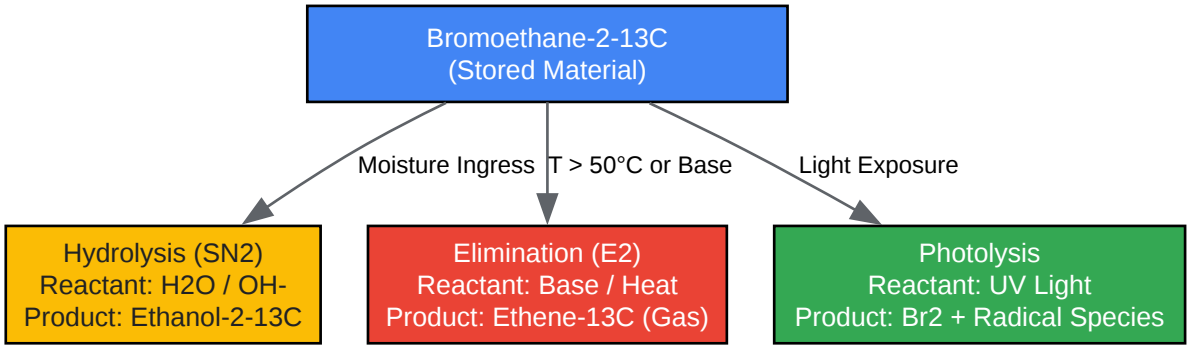
## Photolysis (Homolytic Cleavage)

Alkyl bromides are light-sensitive. UV exposure cleaves the C-Br bond, generating radical species (

and

). Recombination can lead to isotopic scrambling or formation of

(indicated by yellow/brown discoloration).




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Figure 2: Primary degradation pathways affecting shelf-life and isotopic purity.

# Handling, Storage & Safety Protocols

To ensure scientific integrity, the following "Self-Validating System" for storage and handling must be adopted.

## Storage Specifications

- Temperature: Refrigerate at 2°C to 8°C. Do not freeze (freezing may compromise septum integrity due to expansion).
- Container: Amber glass vials with Teflon-lined screw caps to prevent photolysis and leaching.
- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent hydrolysis from atmospheric moisture.

## Handling Procedures

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation of atmospheric water into the cold liquid.
- Aliquotting: Use gas-tight syringes. Avoid pouring, as the high volatility (BP ~38°C) leads to rapid evaporative loss and concentration changes.
- Visual Inspection:
  - Clear/Colorless: Optimal purity.
  - Yellow/Brown: Indication of free bromine (

    ) release via photolysis. Distillation is required if this occurs.

## Safety Data (SDS Summary)

- Hazards: Highly Flammable (H225), Carcinogenicity Suspected (H351), Harmful if Inhaled (H332).[5]

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- PPE: Nitrile gloves (breakthrough time is short; change frequently), safety goggles, and fume hood operation are mandatory.

# Applications in Drug Development

## Metabolic Tracing

**Bromoethane-2-13C** is used to alkylate drug precursors, introducing a stable

-ethyl tag. In metabolic studies (ADME), this tag allows researchers to track the ethyl group's fate via LC-MS/MS without the radiation hazards associated with

.

## Structural Elucidation

In complex organic synthesis, introducing the label at the C2 position allows for unambiguous assignment of carbon backbones in NMR. The

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coupling (if reacting with another labeled fragment) or the specific chemical shift provides a "beacon" in the spectra.

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